

# Technical Support Center: Synthesis of 5-(3-Chlorophenyl)-5-oxovaleric acid

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## Compound of Interest

Compound Name: 5-(3-Chlorophenyl)-5-oxovaleric acid

CAS No.: 75381-46-3

Cat. No.: B1302662

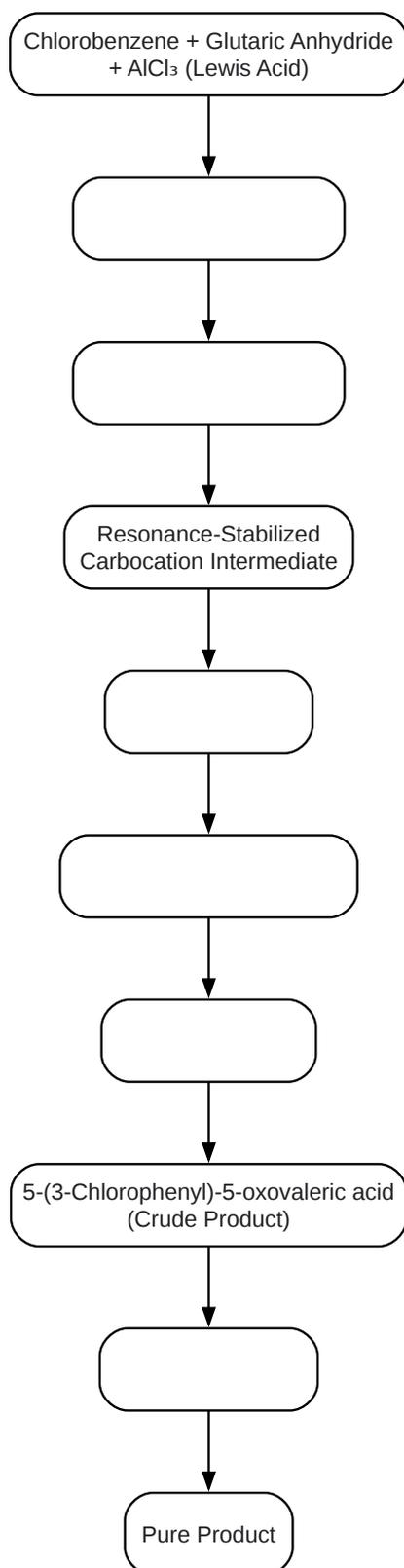
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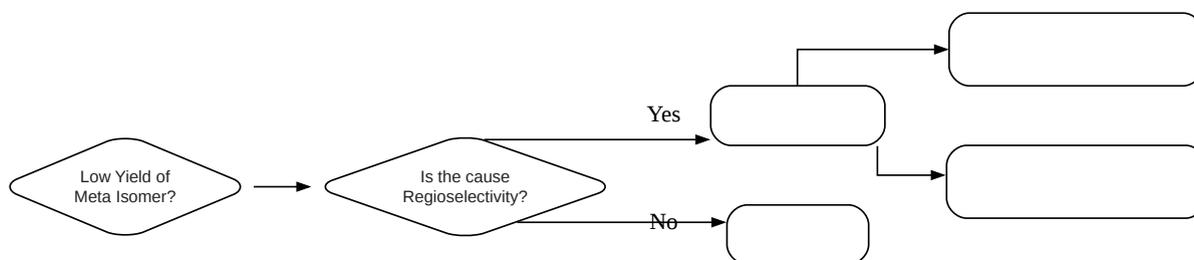
Welcome to the technical support center for the synthesis of **5-(3-Chlorophenyl)-5-oxovaleric acid**. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of this synthesis, improve yields, and troubleshoot common experimental challenges. This molecule is a valuable building block, and its successful synthesis is critical for various research applications.[1]

The primary route to this and similar structures is the Friedel-Crafts acylation, a robust method for forming C-C bonds with an aromatic ring.[2] This guide focuses on the reaction between chlorobenzene and glutaric anhydride in the presence of a Lewis acid catalyst, typically aluminum chloride ( $\text{AlCl}_3$ ).

## Core Reaction Overview

The synthesis proceeds via an electrophilic aromatic substitution mechanism where an acylium ion, generated from glutaric anhydride and  $\text{AlCl}_3$ , attacks the chlorobenzene ring.





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